

Commercial Suppliers and Technical Guide for L-Glutamic Acid γ -Methyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Glu(OMe)-OH*

Cat. No.: B1346887

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of L-Glutamic acid γ -methyl ester, a key derivative of L-glutamic acid used in a variety of research and development applications. This document details commercial suppliers, key technical data, relevant biological pathways, and experimental protocols to support its use in the laboratory.

Commercial Availability

L-Glutamic acid γ -methyl ester (CAS No: 1499-55-4) is readily available from a range of chemical suppliers. The purity and available quantities vary by supplier, and it is recommended to request a certificate of analysis for specific batch information. A summary of prominent commercial suppliers is provided in the table below.

Supplier	Purity	Available Quantities
Sigma-Aldrich	≥99% [1] [2] [3]	5g, 25g
Thermo Scientific Chemicals (Alfa Aesar)	99% [4] [5]	5g, 25g, 100g
Chem-Impex International	≥98.5% (HPLC) [6]	Inquire for details
Santa Cruz Biotechnology	Inquire for details	Inquire for details
J & K SCIENTIFIC LTD.	98% [7]	5g, 25g
TCI (Shanghai) Development Co., Ltd.	>98.0% (T) [7]	5g, 25g
3B Pharmachem (Wuhan) International Co.,Ltd.	99% (HPLC) [7]	1mg, 5mg, 10mg, 100mg, 250mg, 500mg, 1g, 2.5g, 5g, 10g
Shandong Binchen Chemical Co., Ltd.	98% [7]	1kg, 25kg, 100kg, 500kg

Core Technical Data

- IUPAC Name: (2S)-2-amino-5-methoxy-5-oxopentanoic acid
- Synonyms: L-Glutamic acid 5-methyl ester, L-Glu(OMe)-OH
- CAS Number: 1499-55-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Molecular Formula: C₆H₁₁NO₄[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Molecular Weight: 161.16 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Appearance: White to off-white powder or crystalline solid.
- Solubility: Soluble in water.

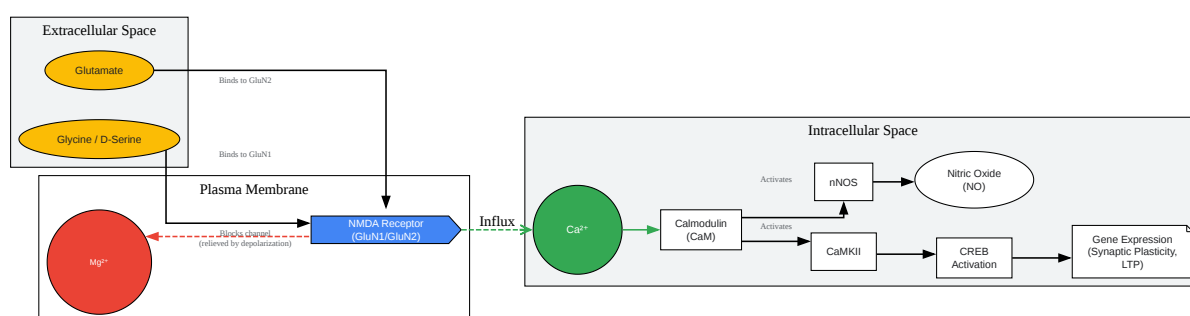
Biological Significance and Applications

L-Glutamic acid γ -methyl ester serves as a valuable tool in neuroscience research, particularly in the study of excitatory neurotransmission. As a derivative of L-glutamic acid, the primary excitatory neurotransmitter in the mammalian central nervous system, this compound can be used to investigate the function of glutamate receptors and their downstream signaling pathways. Its esterification at the gamma-carboxyl group can influence its binding affinity and pharmacological properties at different glutamate receptor subtypes.

Beyond neuroscience, this compound is utilized in peptide synthesis. The methyl ester group can serve as a protecting group for the side chain carboxyl group of glutamic acid, preventing unwanted side reactions during peptide chain elongation.

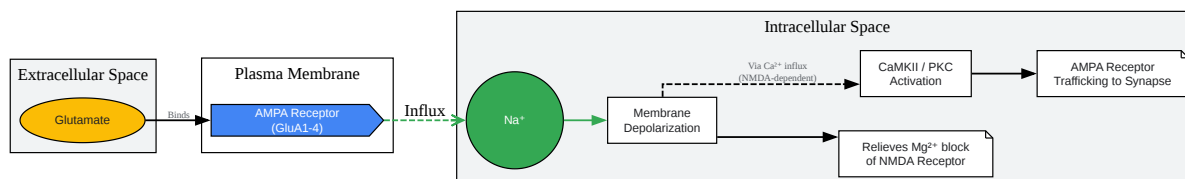
Signaling Pathways

L-Glutamic acid and its analogs exert their effects by binding to and activating glutamate receptors, which are broadly classified into two families: ionotropic and metabotropic receptors. The following diagrams illustrate the canonical signaling pathways associated with two major ionotropic glutamate receptors: NMDA and AMPA receptors.



[Click to download full resolution via product page](#)

Caption: NMDA Receptor Signaling Pathway

[Click to download full resolution via product page](#)

Caption: AMPA Receptor Signaling Pathway

Experimental Protocols

The following are generalized protocols for the synthesis of L-Glutamic acid γ -methyl ester and its application in cell culture. These should be adapted and optimized for specific experimental needs.

Synthesis of L-Glutamic acid γ -methyl ester

This protocol is adapted from methodologies described in the literature for the esterification of glutamic acid.

Materials:

- L-Glutamic acid
- Methanol (anhydrous)
- Thionyl chloride (SOCl_2) or Sulfuric Acid (H_2SO_4)
- Sodium bicarbonate (NaHCO_3) or other suitable base

- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, suspend L-glutamic acid in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon). Cool the suspension in an ice bath.
- **Esterification:** Slowly add thionyl chloride or concentrated sulfuric acid dropwise to the cooled suspension with vigorous stirring. The addition should be done carefully as the reaction is exothermic.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by slowly adding a saturated solution of sodium bicarbonate until the effervescence ceases. This will neutralize the excess acid.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- **Drying and Concentration:** Dry the combined organic layers over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** The crude L-Glutamic acid γ -methyl ester can be further purified by recrystallization or column chromatography.

Application in Neuronal Cell Culture for Excitotoxicity Assays

This protocol provides a general framework for inducing and assessing glutamate-mediated excitotoxicity in primary neuronal cultures or neuronal cell lines. L-Glutamic acid γ -methyl ester can be used as the glutamate receptor agonist.

Materials:

- Primary neuronal cell culture or a suitable neuronal cell line (e.g., SH-SY5Y, PC12)
- Culture medium appropriate for the cell type
- L-Glutamic acid γ -methyl ester stock solution (sterile-filtered)
- Phosphate-buffered saline (PBS)
- Cell viability assay kit (e.g., MTT, LDH)
- Multi-well culture plates
- Incubator (37°C, 5% CO₂)

Procedure:

- **Cell Plating:** Plate the neuronal cells in multi-well plates at a predetermined density and allow them to adhere and differentiate according to the specific cell type protocol.
- **Preparation of Treatment Medium:** Prepare the treatment medium by diluting the L-Glutamic acid γ -methyl ester stock solution in the appropriate culture medium to the desired final concentrations. A concentration range should be tested to determine the EC₅₀ for the specific cell type.
- **Induction of Excitotoxicity:** Remove the existing culture medium from the wells and replace it with the treatment medium containing L-Glutamic acid γ -methyl ester. Include appropriate controls (vehicle-treated cells).
- **Incubation:** Incubate the cells for a predetermined period (e.g., 24 hours) in a 37°C, 5% CO₂ incubator.

- **Assessment of Cell Viability:** After the incubation period, assess cell viability using a standard assay such as the MTT or LDH assay, following the manufacturer's instructions.
- **Data Analysis:** Quantify the results and express them as a percentage of the vehicle-treated control. This will allow for the determination of the dose-dependent neurotoxic effects of L-Glutamic acid γ -methyl ester.

This guide provides a foundational understanding of L-Glutamic acid γ -methyl ester for research applications. For specific experimental designs, it is crucial to consult the primary literature and optimize protocols accordingly.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 2. NMDA receptor - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Addition of glutamate to serum free culture promotes recovery of electrical activity in adult hippocampal neurons in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Metabotropic Glutamate Receptors: Physiology, Pharmacology, and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Two Distinct Signaling Pathways Upregulate NMDA Receptor Responses via Two Distinct Metabotropic Glutamate Receptor Subtypes | Journal of Neuroscience [jneurosci.org]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for L-Glutamic Acid γ -Methyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346887#commercial-suppliers-of-l-glutamic-acid-methyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com